

# Handling and storage conditions for Methyl 4-formylbenzoate

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## Compound of Interest

Compound Name: Methyl 4-Formylbenzoate

Cat. No.: B139623

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## Technical Support Center: Methyl 4-formylbenzoate

This guide provides researchers, scientists, and drug development professionals with essential information on the handling, storage, and troubleshooting of issues related to **Methyl 4-formylbenzoate**.

## Frequently Asked Questions (FAQs)

Q1: What are the general characteristics of **Methyl 4-formylbenzoate**? **Methyl 4-formylbenzoate** is typically a white to cream-colored crystalline powder or chunks.<sup>[1][2]</sup> It is an aldehyde and an ester, which dictates its chemical reactivity.<sup>[1][3][4]</sup>

Q2: What are the recommended storage conditions for this compound? To ensure stability, **Methyl 4-formylbenzoate** should be stored in a tightly closed container in a cool, dry place.<sup>[2]</sup> The recommended storage temperature is below +30°C.<sup>[1][5][6]</sup> For long-term storage, refrigeration under an inert atmosphere is also advised.<sup>[4]</sup>

Q3: Is **Methyl 4-formylbenzoate** stable? The compound is stable under normal storage conditions.<sup>[1][2][7]</sup> However, it may be sensitive to prolonged exposure to air.<sup>[1][2][3][4]</sup> As an aldehyde, it can be oxidized, especially when exposed to light and air, which can be catalyzed by transition metal salts.<sup>[1][3][4]</sup>

Q4: What solvents can I use to dissolve **Methyl 4-formylbenzoate**? **Methyl 4-formylbenzoate** is insoluble in water.<sup>[1][2][3][4]</sup> It is soluble in methanol, with a reported solubility of 0.1 g/mL.<sup>[1]</sup>

Q5: What are the primary safety hazards associated with this chemical? **Methyl 4-formylbenzoate** is considered a hazardous substance.[8] It is an irritant to the eyes, skin, and respiratory system.[3][6][8] It can be harmful if swallowed, inhaled, or absorbed through the skin.[6][8] Appropriate personal protective equipment (PPE), such as gloves, eye shields, and a dust mask, should always be worn when handling this compound.[7][8]

## Troubleshooting Guide

Issue 1: The compound has turned yellow or off-white over time.

- Possible Cause: This is likely due to oxidation from air exposure.[1][3][4] Aldehydes are prone to autoxidation, which can lead to the formation of carboxylic acids as impurities.[1][3][4]
- Solution: Use a fresh container of the compound if purity is critical for your experiment. To prevent this, always store the compound under an inert atmosphere (like nitrogen or argon) and ensure the container is sealed tightly after each use.[2]

Issue 2: Inconsistent or unexpected experimental results.

- Possible Cause 1 (Purity): The compound may have degraded due to improper storage, leading to lower purity and the presence of byproducts.
- Solution 1: Verify the purity of your starting material using an appropriate analytical technique (e.g., NMR, HPLC). If degraded, acquire a new batch.
- Possible Cause 2 (Reactivity): As an aldehyde, it can undergo self-condensation or polymerization reactions, which are often catalyzed by acid.[1][3][4]
- Solution 2: Ensure your reaction conditions are free from acidic contaminants unless required by the protocol.

Issue 3: Difficulty dissolving the compound.

- Possible Cause: Use of an incorrect solvent.
- Solution: **Methyl 4-formylbenzoate** is insoluble in water.[1][2][3] Use an appropriate organic solvent such as methanol.[1] If you are working with a mixed solvent system, ensure the

compound is first dissolved in the organic solvent before adding the aqueous component.

## Data Presentation

Table 1: Physical and Chemical Properties of **Methyl 4-formylbenzoate**

| Property          | Value  | References |
|-------------------|--|------------|
| Molecular Formula | C <sub>9</sub> H <sub>8</sub> O <sub>3</sub>       | [1][3]     |
| Molecular Weight  | 164.16 g/mol                                       | [3]        |
| Appearance        | White to cream crystalline powder                  | [1][2][3]  |
| Melting Point     | 59-63 °C   | [1][6][9]  |
| Boiling Point     | 265 °C   | [1][6][9]  |
| Solubility        | Insoluble in water; Soluble in methanol (0.1 g/mL) | [1][2][3]  |
| Flash Point       | 128 - 144 °C                                       | [1][6]     |

Table 2: Handling and Storage Conditions Summary

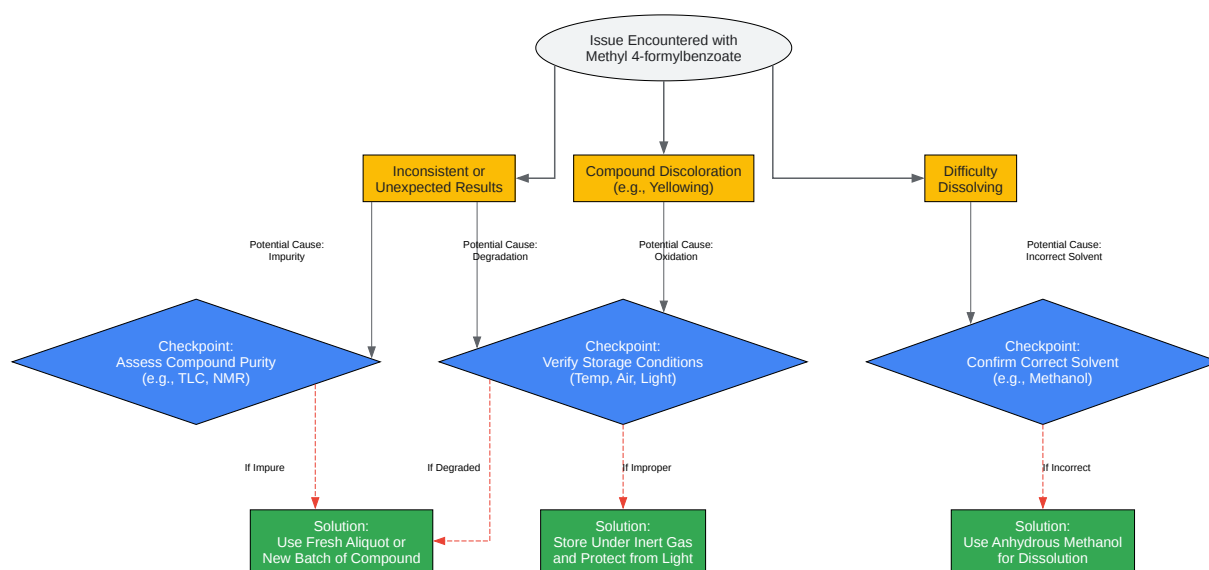
| Parameter                     | Recommendation   | References   |
|-------------------------------|--|--------------|
| Storage Temperature           | Store below +30°C  | [1][5][6]    |
| Storage Conditions            | Cool, dry place in a tightly sealed container.             | [2]          |
| Atmosphere                    | Air sensitive; consider storing under an inert atmosphere. | [1][2][4]    |
| Incompatible Materials        | Strong oxidizing agents.                                   | [1][2][7][8] |
| Personal Protective Equipment | Dust mask, eye shields, gloves.                            | [7][8]       |

## Experimental Protocols

Protocol: Preparation of a 100 mM Stock Solution in Methanol

- Calculate Required Mass: Determine the mass of **Methyl 4-formylbenzoate** needed. For 10 mL of a 100 mM solution:
  - $\text{Mass (g)} = 0.1 \text{ L} \times 0.1 \text{ mol/L} \times 164.16 \text{ g/mol} = 0.16416 \text{ g}$
- Weighing: In a chemical fume hood, carefully weigh 164.2 mg of **Methyl 4-formylbenzoate** into a 15 mL conical tube or a suitable volumetric flask.
  - Safety Note: Wear appropriate PPE, including a dust mask, to avoid inhalation of the powder.[\[8\]](#)
- Dissolution: Add approximately 8 mL of anhydrous methanol to the tube.
  - Handling Note: **Methyl 4-formylbenzoate** is soluble in methanol.[\[1\]](#)
- Mixing: Vortex or sonicate the mixture until the solid is completely dissolved. The solution should be clear.
- Final Volume Adjustment: Add methanol to bring the final volume to 10.0 mL.
- Storage: Seal the tube or flask tightly. If storing for an extended period, consider flushing the headspace with nitrogen or argon to displace air.[\[2\]](#) Label the container clearly with the compound name, concentration, solvent, and date of preparation. Store at recommended temperatures (refrigerated for long-term stability).[\[4\]](#)

## Visualizations



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Caption: Troubleshooting workflow for **Methyl 4-formylbenzoate** experiments.

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